Application Notes and Protocols: Preparation of PF-06456384 Trihydrochloride Stock Solution

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Compound of Interest		
Compound Name:	PF-06456384 trihydrochloride	
Cat. No.:	B10831117	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of **PF-06456384 trihydrochloride**, a potent and selective NaV1.7 inhibitor. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Compound Information

PF-06456384 trihydrochloride is a high-potency small molecule inhibitor of the voltage-gated sodium channel NaV1.7, with an IC50 of 0.01 nM.[1][2][3][4][5][6] It is utilized in research investigating pain pathways, particularly in models such as the formalin pain model.[1][2][3][4][5][6]

Chemical and Physical Properties

A summary of the key quantitative data for **PF-06456384 trihydrochloride** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	829.18 g/mol	[2]
CAS Number	1834610-75-1	[2]
Appearance	White to off-white solid	[2]
Purity	>99.0%	[7]
Solubility (DMSO)	125 mg/mL (150.75 mM)	[2]
Solubility (Water)	2 mg/mL	[7]
Storage of Solid	-20°C for 3 years; 4°C for 2 years	[7]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	[1][2][7]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the step-by-step procedure for preparing a 10 mM stock solution of **PF-06456384 trihydrochloride** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

- **PF-06456384 trihydrochloride** powder

- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), molecular biology grade

- Calibrated analytical balance

- Microcentrifuge tubes or amber glass vials

- Pipettes and sterile, filtered pipette tips

- Vortex mixer

- Ultrasonic bath/sonicator

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Safety Precautions

- Work in a well-ventilated area, preferably a chemical fume hood.

- Wear appropriate PPE to avoid inhalation, ingestion, or skin contact.

- PF-06456384 is a potent bioactive compound; handle with care.

- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Handle with caution.
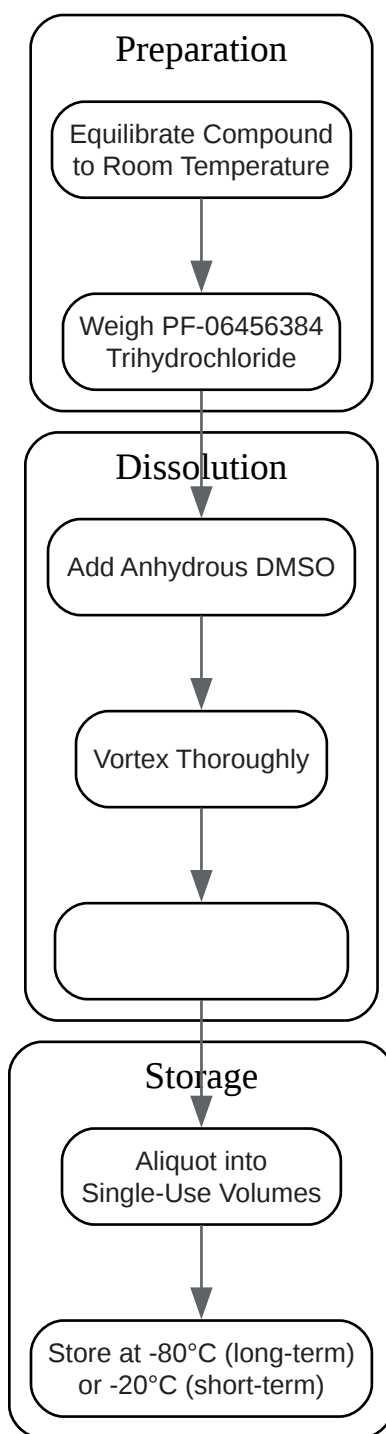
Step-by-Step Protocol

- Equilibration: Before opening, allow the vial of **PF-06456384 trihydrochloride** to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture onto the hygroscopic compound.

- Weighing: Carefully weigh the desired amount of **PF-06456384 trihydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 8.29 mg of the compound.

  - Calculation:

    - Volume (L) x Concentration (mol/L) = Moles

    - Moles x Molecular Weight (g/mol) = Mass (g)

    - 0.001 L x 0.010 mol/L = 0.0001 mol

    - 0.0001 mol x 829.18 g/mol = 0.0829 g = 8.29 mg

- Dissolution:

  - Add the appropriate volume of DMSO to the vial containing the weighed compound. For the example above, add 1 mL of DMSO.

- Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.

- Sonication: Due to the nature of the compound, ultrasonic treatment is recommended to ensure complete dissolution.[2] Place the vial in an ultrasonic bath for 5-10 minutes. The solution should become clear.

- Aliquoting: To avoid repeated freeze-thaw cycles that can lead to product degradation, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber vials.[1][2]

- Storage: Store the aliquots in a sealed container, protected from moisture. For long-term storage (up to 6 months), store at -80°C.[1][2][7] For short-term storage (up to 1 month), store at -20°C.[1][2][7]

Visualizations
Experimental Workflow

The following diagram illustrates the workflow for the preparation of the **PF-06456384 trihydrochloride** stock solution.

Preparation

Equilibrate Compound to Room Temperature

↓

Weigh PF-06456384 Trihydrochloride

Dissolution

Add Anhydrous DMSO

↓

Vortex Thoroughly

↓

Storage

Aliquot into Single-Use Volumes

↓

Store at -80°C (long-term) or -20°C (short-term)

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Caption: Workflow for **PF-06456384 Trihydrochloride** Stock Solution Preparation.

Compound Properties and Handling

This diagram shows the relationship between the key properties of **PF-06456384 trihydrochloride** and the necessary handling procedures.
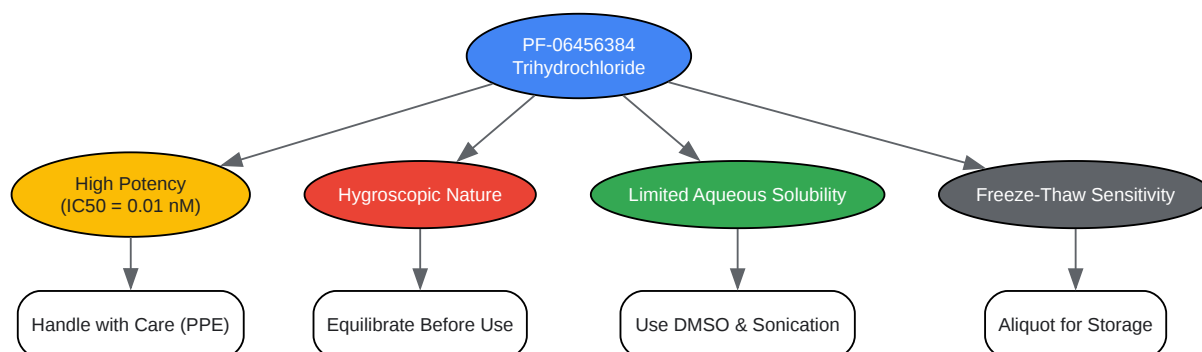
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Caption: Key Properties and Handling of **PF-06456384 Trihydrochloride**.

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